

# "Methyl 4-(2-methoxy-2-oxoethyl)benzoate" molecular weight and formula

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## Compound of Interest

Compound Name: Methyl 4-(2-methoxy-2-oxoethyl)benzoate

Cat. No.: B1337154

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## Technical Data: Methyl 4-(2-methoxy-2-oxoethyl)benzoate

This guide provides the core physicochemical properties of **Methyl 4-(2-methoxy-2-oxoethyl)benzoate**, a compound relevant to chemical synthesis and pharmaceutical research. The primary focus is on its molecular formula and weight, presented for a technical audience of researchers and drug development professionals.

## Physicochemical Properties

The fundamental molecular attributes of **Methyl 4-(2-methoxy-2-oxoethyl)benzoate** are summarized below. These values are calculated based on its chemical structure.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	208.21 g/mol <a href="#">[2]</a> <a href="#">[4]</a>
Alternate Name	4-Methoxycarbonylmethyl-benzoic acid methyl ester <a href="#">[2]</a>
CAS Number	52787-14-1 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Calculation Methodology

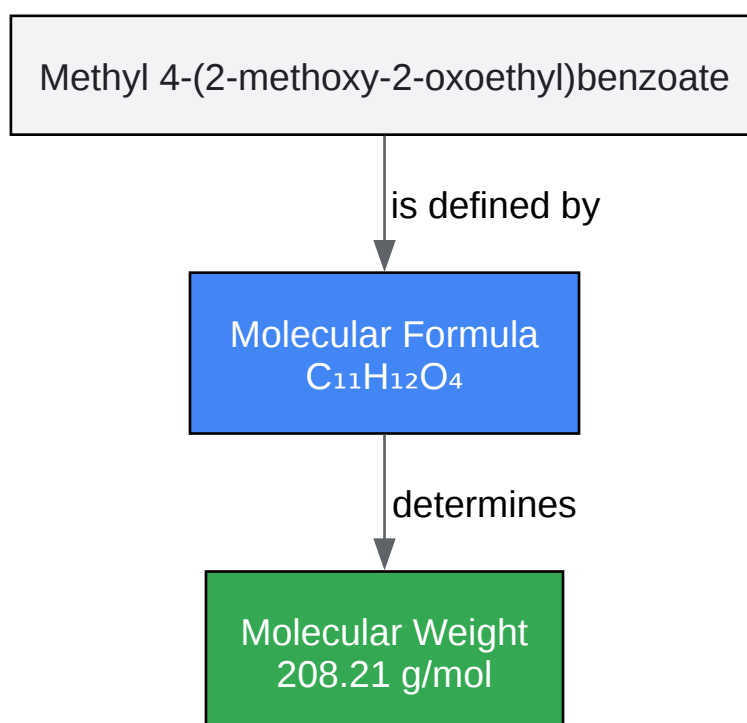
The molecular weight of a chemical compound is a derived property, not an experimental one in this context. It is determined by the following protocol:

- **Establish the Molecular Formula:** The precise molecular formula is determined to be  $C_{11}H_{12}O_4$ , indicating it contains 11 carbon atoms, 12 hydrogen atoms, and 4 oxygen atoms. [\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Sum Atomic Weights:** The molecular weight is calculated by summing the atomic weights of the constituent atoms. Using standard atomic weights ( $C \approx 12.011$  u,  $H \approx 1.008$  u,  $O \approx 15.999$  u), the total molecular weight is computed.

This standard, non-experimental procedure provides the theoretical molecular weight of an isotopically normal sample of the compound.

## Logical Data Relationship

The relationship between the compound's name, its elemental composition (formula), and its resulting mass (molecular weight) is a foundational concept in chemistry. This logical flow is depicted in the diagram below.



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Caption: Logical flow from compound name to molecular formula and weight.

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## References

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